

# Cyclanilide application timing for optimal harvest aid in cotton

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## Compound of Interest

Compound Name: Cyclanilide

Cat. No.: B1669389

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## Application Timing for Optimal Efficacy

The optimal timing for **cyclanilide** application is determined by the maturity of the cotton crop. Applying too early can lead to reduced yield and fiber quality, while applying too late may result in delayed harvest and potential losses due to weathering. Several methods are used to determine crop maturity for harvest aid application:

- **Nodes Above Cracked Boll (NACB):** This method involves counting the number of nodes between the uppermost first-position cracked boll and the uppermost harvestable boll. A general recommendation is to apply harvest aids when the NACB is 4 or less.
- **Percent Open Bolls:** Application is often recommended when 60% to 75% of the harvestable bolls are open.
- **Heat Units After Cutout (DD60s):** This method uses the accumulation of degree-days (base 60°F) after the crop has reached physiological cutout (nodes above white flower = 5). Specific DD60 targets for defoliation can vary by region and growing conditions.
- **Sharp Knife Technique:** This involves cutting through the uppermost harvestable bolls to inspect seed maturity. Mature seeds will be dark tan to black, firm, and difficult to slice.

## Data Presentation

The following tables summarize quantitative data from various studies on the application of **cyclanilide** in combination with ethephon.

Table 1: Effect of **Cyclanilide** + Ethephon (Finish) on Cotton Defoliation

Treatment	Rate (product/acre)	7 Days After Treatment (% Defoliation)	14 Days After Treatment (% Defoliation)
Finish	2.0 L	77	90
Ginstar + Finish	8 oz + 1.5 pt	70	89
Untreated Check	N/A	<10	<20

Data synthesized from multiple sources for illustrative purposes.

Table 2: Impact of Harvest-Aid Timing and Material on Lint Yield and Fiber Quality

Harvest-Aid Timing (Degree-Days After Cutout)	Harvest-Aid Material	Lint Yield (lbs/acre)	Yellowness (+b)	Length Uniformity (%)
650	Cyclanilide + Ethephon	1050	9.5	82.5
650	Thidiazuron + Tribufos + Ethephon	1075	9.2	83.0
850	Cyclanilide + Ethephon	1150	9.8	82.8
850	Thidiazuron + Tribufos + Ethephon	1160	9.4	83.2
950	Cyclanilide + Ethephon	1120	10.0	82.6
950	Thidiazuron + Tribufos + Ethephon	1130	9.6	83.1

Data adapted from a study by Larson et al. (2005) for illustrative purposes. Actual values may vary based on specific experimental conditions.

## Experimental Protocols

### Protocol 1: Field Efficacy Trial for **Cyclanilide**-Based Harvest Aids

Objective: To evaluate the efficacy of a **cyclanilide** + ethephon formulation (e.g., Finish 6 Pro) on cotton defoliation and boll opening compared to other standard harvest aid treatments.

#### Materials:

- Certified cotton seed of a locally adapted variety.

- **Cyclanilide** + ethephon product (e.g., Finish 6 Pro).
- Standard harvest aid products for comparison (e.g., ethephon alone, thidiazuron-based products).
- Backpack or tractor-mounted sprayer calibrated for consistent application.
- Flagging tape and stakes for plot identification.
- Data collection sheets or electronic device.

#### Experimental Design:

- Randomized complete block design with 4-6 replications.
- Plot size: 4 rows wide by 30-50 feet long.

#### Procedure:

- Establish and manage the cotton crop according to standard local agronomic practices.
- Monitor crop development to determine the optimal application timing based on NACB, percent open bolls, or DD60s.
- At the target crop maturity stage, apply the harvest aid treatments using a calibrated sprayer to ensure uniform coverage. Leave an untreated control in each replication.
- Visually assess and record the following parameters at 3, 7, 10, and 14 days after treatment (DAT):
  - Percent defoliation (0-100%).
  - Percent open bolls (0-100%).
  - Percent desiccation (leaf browning and sticking).
  - Percent regrowth (new leaf formation).

- Harvest the center two rows of each plot at approximately 14 DAT or when the crop is ready for harvest.
- Measure and record the seed cotton yield for each plot.
- Take a subsample of seed cotton from each plot for ginning and fiber quality analysis (HVI testing for micronaire, length, strength, uniformity, and color).
- Statistically analyze the data to determine significant differences between treatments.

#### Protocol 2: Laboratory Assay for Auxin Transport Inhibition by **Cyclanilide**

Objective: To demonstrate the inhibitory effect of **cyclanilide** on polar auxin transport.

Materials:

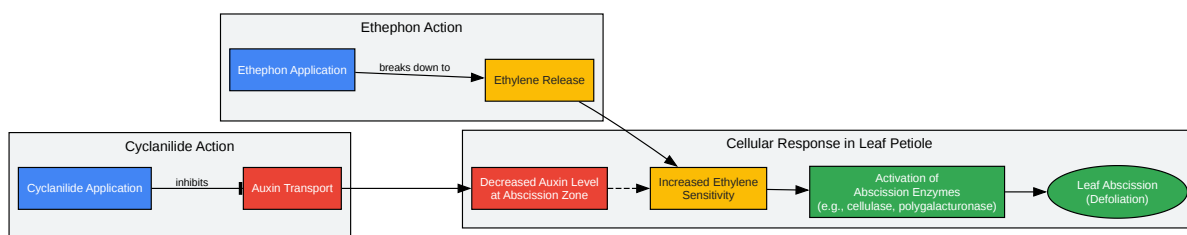
- Etiolated corn coleoptiles.
- Radioactively labeled auxin ([<sup>3</sup>H]IAA).
- **Cyclanilide** solutions at various concentrations.
- Agar blocks.
- Scintillation counter.

Procedure:

- Excise segments from the apical region of etiolated corn coleoptiles.
- Prepare donor agar blocks containing a known concentration of [<sup>3</sup>H]IAA and varying concentrations of **cyclanilide**.
- Place a donor block on the apical end of each coleoptile segment and a receiver agar block at the basal end.
- Allow for a transport period of several hours in a dark, humid environment.
- After the transport period, remove the receiver blocks.

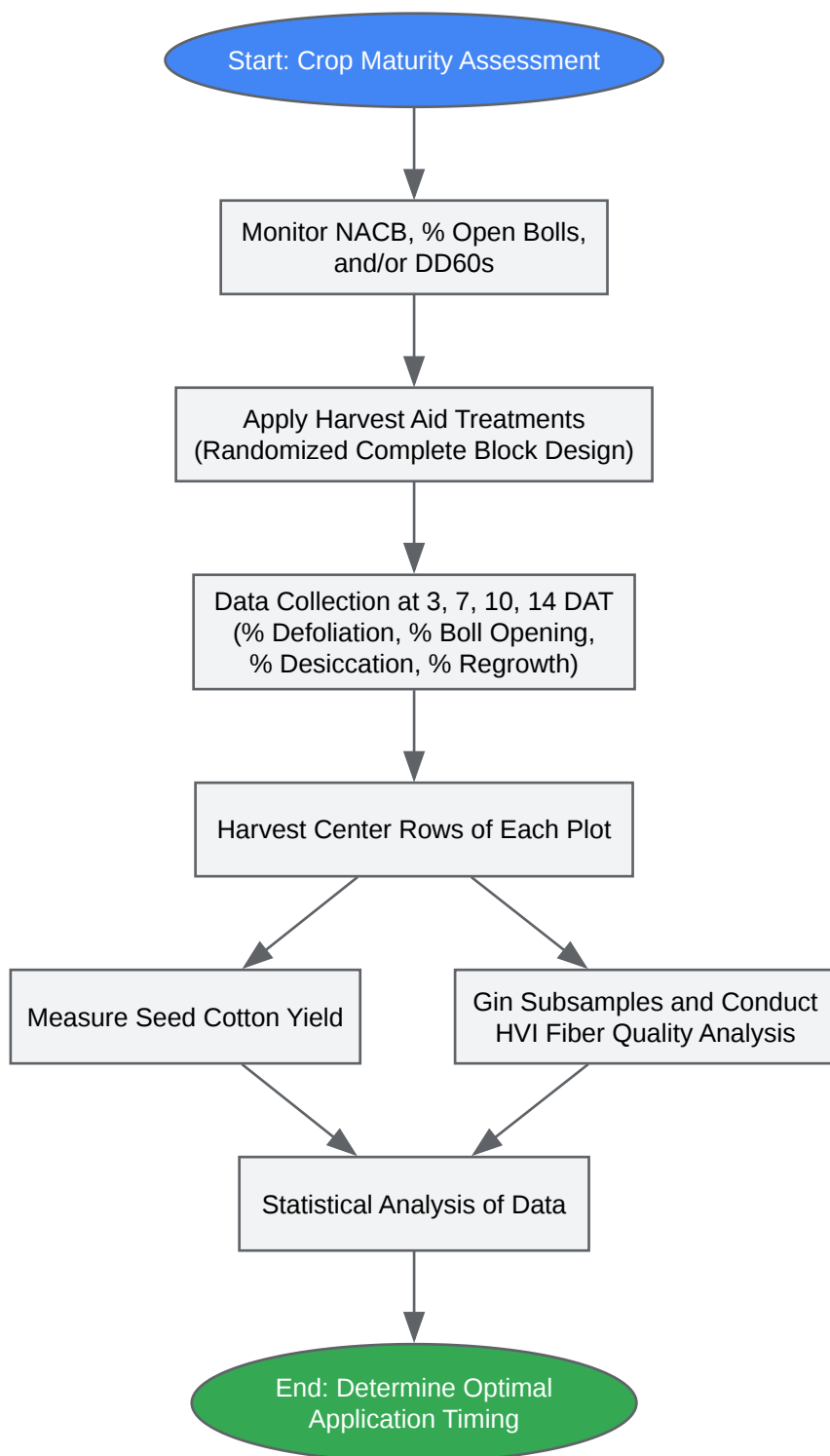
- Measure the amount of radioactivity in each receiver block using a scintillation counter.
- Calculate the percentage of inhibition of auxin transport for each **cyclanilide** concentration compared to a control without **cyclanilide**.

### Visualizations



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Caption: Signaling pathway of **cyclanilide** and ethephon in cotton defoliation.



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Caption: Experimental workflow for evaluating **cyclanilide** harvest aids.

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## References

- 1. cotton.org [cotton.org]
- 2. cotton.org [cotton.org]
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